

Technical Support Center: Eniclobrate Stability & Handling Guide

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Compound of Interest

Compound Name: *Eniclobrate*

CAS No.: 60662-18-2

Cat. No.: B10781295

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Core Physicochemical Profile

Before preparing solutions, it is critical to understand the structural vulnerabilities of **Eniclobrate**. This compound is a diphenylmethane derivative containing a labile ester linkage connecting a carboxylic acid moiety to a nicotinyl alcohol group. This ester bond is the primary site of instability.

Property	Specification	Critical Implication
CAS Number	81126-88-7	Verification of identity.[1]
Molecular Weight	409.91 g/mol	Calculation of molarity ().
Solubility	DMSO (>25 mg/mL), Ethanol (>25 mg/mL), Water (<1 mg/mL)	Hydrophobic. Requires organic solvent for stock.
Labile Motif	Ester Bond (Butanoic acid derivative + Nicotinyl alcohol)	High Hydrolysis Risk. Susceptible to moisture-induced cleavage.
Hygroscopicity	Moderate (Solid), High (in DMSO solution)	Stock solutions in DMSO will absorb atmospheric water, accelerating hydrolysis.

Protocol: Preparation of Ultra-Stable Stock Solutions

To maximize shelf-life, you must mitigate the three vectors of degradation: Hydrolysis (Moisture), Oxidation, and Thermal Kinetic Energy.

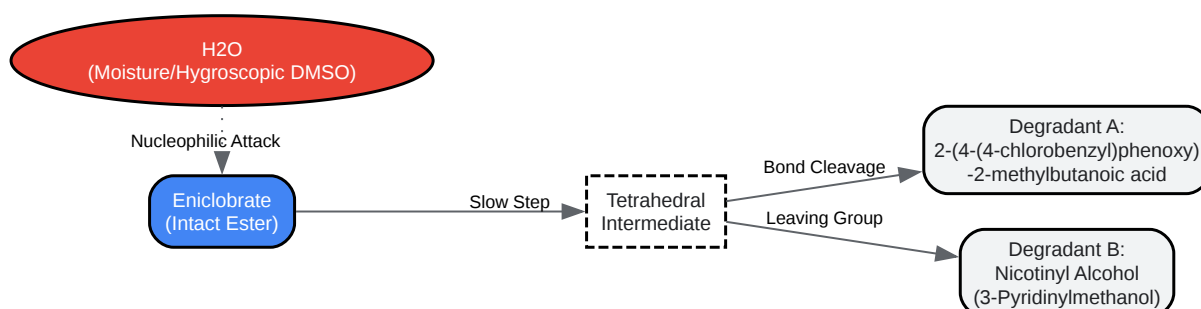
Step-by-Step Workflow

- Solvent Selection: Use Anhydrous DMSO (Dimethyl Sulfoxide), Grade 99.9%.
 - Why? DMSO has high solubilizing power and low volatility. However, standard DMSO is hygroscopic. Using anhydrous grade packed under argon/nitrogen is non-negotiable for long-term storage.
- Weighing & Dissolution:
 - Weigh **Eniclobrate** powder quickly to minimize exposure to humid air.

- Dissolve to a concentration of 10 mM to 50 mM. Higher concentrations are generally more stable (molecular crowding reduces solvent interaction relative to solute mass) but ensure you do not exceed solubility limits (approx. 60 mM).
- Aliquotting (The "Single-Use" Rule):
 - Do not store the bulk stock in one bottle.
 - Aliquot into small, amber glass vials (e.g., 50 L - 200 L per vial).
 - Why? Repeated freeze-thaw cycles cause condensation to form inside the cap, introducing water into the stock.
- Storage:
 - Store at -20°C or -80°C.
 - Use a sealed container with desiccant (e.g., silica gel packets) in the freezer box.

Mechanism of Instability: The Hydrolysis Pathway

Understanding how **Eniclobrate** degrades allows for better troubleshooting. The primary degradation pathway is the hydrolysis of the ester bond, yielding the free acid and nicotinyl alcohol.



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Figure 1: The hydrolysis mechanism of **Eniclobrate**. Water acts as a nucleophile attacking the ester carbonyl, resulting in irreversible cleavage.

Troubleshooting & FAQs

Category 1: Precipitation & Solubility

Q: I thawed my **Eniclobrate** stock (10 mM in DMSO), and I see a white precipitate. Is it ruined?

- Diagnosis: This is likely "Cold-Shock Precipitation." DMSO freezes at 19°C. When thawing, the solid DMSO melts, but the solute (**Eniclobrate**) may remain crystallized if the temperature transition is uneven.
- Solution:
 - Warm the vial to 37°C in a water bath for 5–10 minutes.
 - Vortex vigorously for 30 seconds.
 - Inspect under light.^[2] If clear, the compound is recovered.
 - Note: If precipitate remains after heating, moisture may have entered, causing the less-soluble hydrolysis product (the free acid) to crash out. In this case, verify purity via HPLC.

Q: Can I make a stock solution in water or PBS?

- Answer: No. **Eniclobrate** is highly lipophilic.
- Reasoning: Attempting to dissolve it directly in aqueous buffer will result in a suspension, not a solution. This leads to inconsistent dosing.
- Protocol: Dissolve in DMSO first (Stock), then dilute into the aqueous medium (Working Solution) immediately prior to use. Keep the final DMSO concentration <0.1% to avoid vehicle toxicity in cells.

Category 2: Degradation & Purity

Q: My stock solution has turned slightly yellow over 6 months. Is it safe to use?

- Diagnosis: Color change often indicates oxidation of the pyridine ring or the diphenylmethane structure, or the formation of Nicotiny alcohol (which can oxidize to Nicotinic acid derivatives).
- Action:
 - Do not use for critical quantitative experiments (e.g., IC50 determination).
 - Run a quick LC-MS or HPLC check.
 - If purity is <95%, discard. The degradation products (Nicotiny alcohol) are biologically active (vasodilators) and will confound your data.

Q: How long can I keep the stock at -20°C?

- Guideline:
 - Solid Powder: 2 years (if desiccated).
 - DMSO Stock (Anhydrous): 6 months.
 - DMSO Stock (Opened frequently): 1 month.
- Self-Validation: If you observe a retention time shift in HPLC from the parent peak to a more polar peak (earlier elution), hydrolysis has occurred.

Category 3: Experimental Application

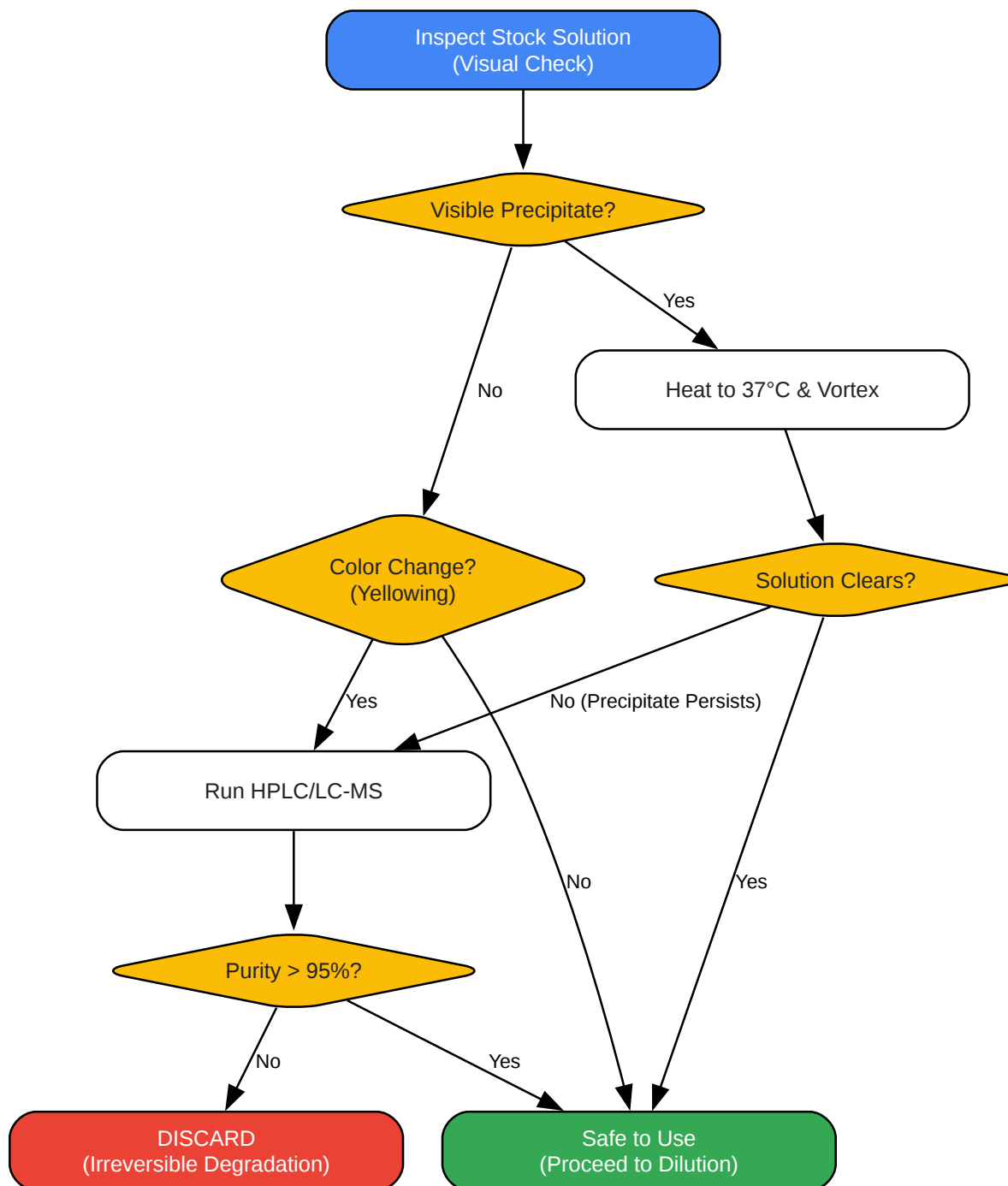
Q: I am doing a 24-hour cell culture incubation. Will **Eniclobrate** degrade in the media?

- Answer: Yes, but at a predictable rate.
- Mitigation:
 - Culture media (pH 7.4) contains water, driving hydrolysis.
 - Half-life estimation: Esters typically have a half-life of hours to days in pH 7.4 at 37°C.

- Protocol: Refresh the media containing the drug every 12–24 hours if the experiment lasts longer than 24 hours. This ensures a constant concentration of the intact drug.

Diagnostic Workflow: Stock Solution Integrity

Use this decision tree to determine if your current stock solution is viable.



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Figure 2: Decision matrix for evaluating **Eniclobrate** stock solution viability.

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